

Preparation of Sterile Streptomycin Sulfate Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name:	1-[6-(diaminomethylideneamino)hexyl]guanidine;sulfuric acid
CAS No.:	6966-26-3
Cat. No.:	B019900

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Authored by a Senior Application Scientist

Abstract: This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation, sterilization, and storage of streptomycin sulfate stock solutions. The protocols detailed herein are designed to ensure scientific integrity, accuracy, and reproducibility in experimental workflows requiring this essential aminoglycoside antibiotic.

Introduction: The Role and Mechanism of Streptomycin Sulfate

Streptomycin, the first discovered aminoglycoside antibiotic, is a potent inhibitor of protein synthesis in a wide range of Gram-positive and Gram-negative bacteria.[1][2][3] Its sulfate salt is a stable, water-soluble form commonly used in research and clinical settings.[1]

Streptomycin sulfate is a cornerstone in various applications, from preventing bacterial contamination in cell cultures to its use in selection media for genetically modified bacteria and its historical significance as a treatment for tuberculosis.[4][5]

The bactericidal action of streptomycin stems from its ability to bind to the 30S subunit of the bacterial ribosome.[2][4][6] This binding event interferes with the initiation complex of protein synthesis and causes misreading of the mRNA codons, leading to the production of nonfunctional or toxic proteins and ultimately, bacterial cell death.[6][7] Understanding this mechanism is crucial for its effective application and for troubleshooting experimental outcomes.

Materials and Reagents

- Streptomycin Sulfate powder (CAS No: 3810-74-0)
- Sterile, deionized, and purified water (e.g., Milli-Q or equivalent)
- Sterile 50 mL conical tubes or appropriate glass bottle
- Sterile serological pipettes
- 0.22 μm pore size sterile syringe filters
- Sterile syringes
- Analytical balance
- Vortex mixer or magnetic stirrer with sterile stir bar
- Sterile microcentrifuge tubes for aliquoting
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Core Principles of Preparation: Ensuring Sterility and Stability

The preparation of a reliable streptomycin sulfate stock solution hinges on two core principles: maintaining sterility to prevent contamination of experiments, and preserving the chemical

stability of the antibiotic to ensure its potency. Streptomycin sulfate is a hygroscopic powder, meaning it readily absorbs moisture from the air, so it should be handled in a dry environment and the container should be tightly sealed after use.[8][9]

Solutions of streptomycin are most stable at a pH between 3 and 7.[10] Fortunately, dissolving streptomycin sulfate in water typically results in a solution with a pH between 4.5 and 7.0, which is within its stable range.[3][8][11] Heat can accelerate the degradation of streptomycin, making filter sterilization the method of choice over autoclaving.[10]

Detailed Protocol for a 50 mg/mL Stock Solution

This protocol outlines the preparation of 10 mL of a 50 mg/mL sterile streptomycin sulfate stock solution. This concentration is a common starting point for further dilutions into working concentrations.

Calculation of Mass

The potency of streptomycin sulfate powder can vary between lots and manufacturers. For precise applications, it is advisable to account for the potency provided on the certificate of analysis. However, for many routine laboratory applications, using the nominal weight is sufficient.

To prepare 10 mL of a 50 mg/mL solution:

- $\text{Mass (mg)} = \text{Concentration (mg/mL)} \times \text{Volume (mL)}$
- $\text{Mass} = 50 \text{ mg/mL} \times 10 \text{ mL} = 500 \text{ mg}$

For calculations involving potency, the following formula can be used:

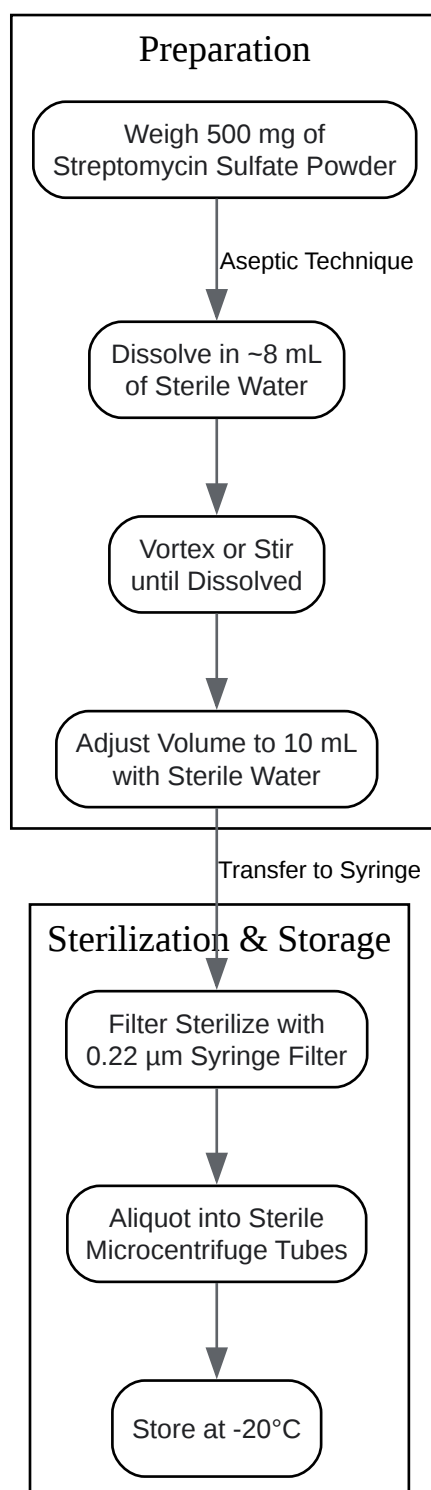
- $\text{Mass to weigh (mg)} = (\text{Desired Concentration (mg/mL)} \times \text{Final Volume (mL)}) / (\text{Potency } (\mu\text{g/mg}) / 1000 (\mu\text{g/mg}))$

Step-by-Step Procedure

- **Aseptic Technique:** Perform all subsequent steps in a laminar flow hood or a designated clean area to maintain sterility.

- Weighing: Carefully weigh 500 mg of streptomycin sulfate powder using an analytical balance and a sterile weighing boat.
- Dissolution: Transfer the powder to a sterile 50 mL conical tube. Using a sterile serological pipette, add approximately 8 mL of sterile, purified water to the tube. It is recommended to add the solvent in a smaller volume initially to ensure complete dissolution before bringing the solution to the final volume.[\[12\]](#)
- Mixing: Secure the cap and mix the solution using a vortex mixer or a magnetic stirrer until the powder is completely dissolved. The solution should be clear and colorless.
- Volume Adjustment: Once fully dissolved, add sterile, purified water to bring the final volume to 10 mL.
- Filter Sterilization: Draw the streptomycin sulfate solution into a sterile syringe. Attach a 0.22 μm sterile syringe filter to the syringe.
 - Expert Tip: Pre-wetting the filter with a small amount of sterile water before use can help ensure the filter's integrity and improve the flow rate of the solution.[\[13\]](#) Discard the water used for pre-wetting.
- Filtration: Carefully filter the solution into a new sterile conical tube or directly into sterile microcentrifuge tubes for aliquoting. Apply gentle and steady pressure to the syringe plunger.
- Aliquoting and Storage: Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 1 mL) in sterile microcentrifuge tubes. This practice minimizes the risk of contamination from repeated use of the main stock and avoids multiple freeze-thaw cycles which can degrade the antibiotic.[\[14\]](#)
- Labeling: Clearly label each aliquot with the name of the antibiotic, concentration (50 mg/mL), preparation date, and your initials.

Visual Workflow of Streptomycin Sulfate Stock Preparation



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Caption: Workflow for preparing sterile streptomycin sulfate stock solution.

Quality Control and Validation

A self-validating protocol includes checks to ensure the final product meets the required standards.

- **Sterility Check:** To confirm the sterility of your stock solution, you can streak a small amount (e.g., 10 µL) onto a non-selective agar plate (e.g., LB agar) and incubate it at 37°C for 24-48 hours. The absence of microbial growth indicates a sterile solution.
- **pH Measurement:** While not always necessary for routine use, you can measure the pH of a small sample of the stock solution. It should fall within the range of 4.5 to 7.0.[\[3\]](#)[\[8\]](#)[\[11\]](#)
- **Visual Inspection:** The solution should be clear and free of any precipitates or color changes.

Storage and Stability

Proper storage is critical to maintaining the efficacy of your streptomycin sulfate stock solution.

Storage Temperature	Duration of Stability	Notes
-20°C	Up to 1 year	Recommended for long-term storage. [13] [15]
2-8°C	Up to 1 month	Suitable for short-term storage. [15]
Room Temperature	Up to 1 week	Not recommended for routine storage. Protect from light. [8]
37°C	Up to 3 days	Relevant for experimental conditions; significant degradation may occur beyond this period. [15]

Important: Always protect the stock solution from light, as streptomycin can be light-sensitive.[\[8\]](#)
[\[16\]](#)

Common Working Concentrations

The stock solution must be diluted to a working concentration in your experimental medium. The appropriate working concentration depends on the application.

Application	Typical Working Concentration
Bacterial Selection (E. coli)	10-50 µg/mL[17]
Cell Culture (Contamination Prevention)	50-100 µg/mL[15]
Embryo Culture	50 mg/L (50 µg/mL)[15]

To prepare a working solution from a 50 mg/mL stock, use the following formula: $C_1V_1 = C_2V_2$
Where:

- C1 = Concentration of stock solution (50 mg/mL or 50,000 µg/mL)
- V1 = Volume of stock solution to add
- C2 = Desired working concentration (e.g., 100 µg/mL)
- V2 = Final volume of the medium

References

- Healio. (n.d.). Streptomycin Sulfate: Uses, Side Effects & Dosage. Retrieved from [\[Link\]](#)
- Patsnap Synapse. (2024, July 17). What is the mechanism of Streptomycin Sulfate?. Retrieved from [\[Link\]](#)
- GlobalRx. (n.d.). Clinical Profile: Streptomycin Sulfate 1g Powder for Injection. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Streptomycin Sulfate: A Comprehensive Guide. Retrieved from [\[Link\]](#)
- Kassem, A. A., Ghazy, F. S., & Shalaby, S. H. (1983). Effect of certain additives on stability of streptomycin sulphate. Pharmazie, 38(2), 98–100. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Streptomycin. Retrieved from [\[Link\]](#)

- NovoPro Bioscience Inc. (n.d.). Streptomycin Stock Solution Preparation and Recipe. Retrieved from [[Link](#)]
- HiMedia Laboratories. (n.d.). Streptomycin Sulphate. Retrieved from [[Link](#)]
- Laboratory Notes. (2020, September 11). Preparation of Stock Solution of Streptomycin (50 mg/ml). Retrieved from [[Link](#)]
- ASHP Publications. (n.d.). Streptomycin Sulfate. Retrieved from [[Link](#)]
- USP. (n.d.). Streptomycin Sulfate. Retrieved from [[Link](#)]
- Microbiology and Molecular Biology. (n.d.). Stock Solution. Retrieved from [[Link](#)]
- Regna, P. P., Wasselle, L. A., & Solomons, I. A. (1946). The Stability of Streptomycin. Journal of Biological Chemistry, 165(2), 631-638. Retrieved from [[Link](#)]
- PubChem. (n.d.). Streptomycin Sulfate. Retrieved from [[Link](#)]
- ResearchGate. (2018, January 27). How to calculate the potency of antibiotic supplied as a salt?. Retrieved from [[Link](#)]
- European Pharmacopoeia. (2014, June 2). Streptomycin sulphate. Retrieved from [[Link](#)]
- GCSMC. (n.d.). Quality Control of Antimicrobial Susceptibility Tests. Retrieved from [[Link](#)]
- MDPI. (2024, June 12). Stability Studies of the Dilution Series of Different Antibiotic Stock Solutions in Culture Medium Incubated at 37 °C. Retrieved from [[Link](#)]
- Barrick Lab. (n.d.). ProtocolsAntibioticStockSolutions. Retrieved from [[Link](#)]
- iGEM. (n.d.). Antibacterial Stock Preparation. Retrieved from [[Link](#)]
- Unknown Source. (n.d.). Working concentration Antibiotic Stock solution. Retrieved from [[Link](#)]

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Sources

- [1. Streptomycin sulfate | 3810-74-0 \[chemicalbook.com\]](#)
- [2. Streptomycin - Wikipedia \[en.wikipedia.org\]](#)
- [3. himedialabs.com \[himedialabs.com\]](#)
- [4. Articles \[globalrx.com\]](#)
- [5. nbinno.com \[nbinno.com\]](#)
- [6. What is the mechanism of Streptomycin Sulfate? \[synapse.patsnap.com\]](#)
- [7. Mechanism of action of Streptomycin_Chemicalbook \[chemicalbook.com\]](#)
- [8. Streptomycin Sulfate: Uses, Side Effects & Dosage | Healio \[healio.com\]](#)
- [9. Streptomycin Sulfate | C42H84N14O36S3 | CID 19648 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. cabidigitallibrary.org \[cabidigitallibrary.org\]](#)
- [11. 3810-74-0 · Streptomycin Sulfate · 196-08511 · 194-08512 · 192-08513 · 198-08515\[Detail Information\] | \[Life Science\]\[Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation \[labchem-wako.fujifilm.com\]](#)
- [12. laboratorynotes.com \[laboratorynotes.com\]](#)
- [13. Streptomycin Stock Solution \[novoprolabs.com\]](#)
- [14. medchemexpress.com \[medchemexpress.com\]](#)
- [15. Streptomycin powder, BioReagent, cellculture 3810-74-0 \[sigmaaldrich.com\]](#)
- [16. static.igem.org \[static.igem.org\]](#)
- [17. ibisci.com \[ibisci.com\]](#)
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